

Application Notes and Protocols for Tau-aggregation-IN-3

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Compound of Interest

Compound Name: *Tau-aggregation-IN-3*

Cat. No.: *B15135810*

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Introduction

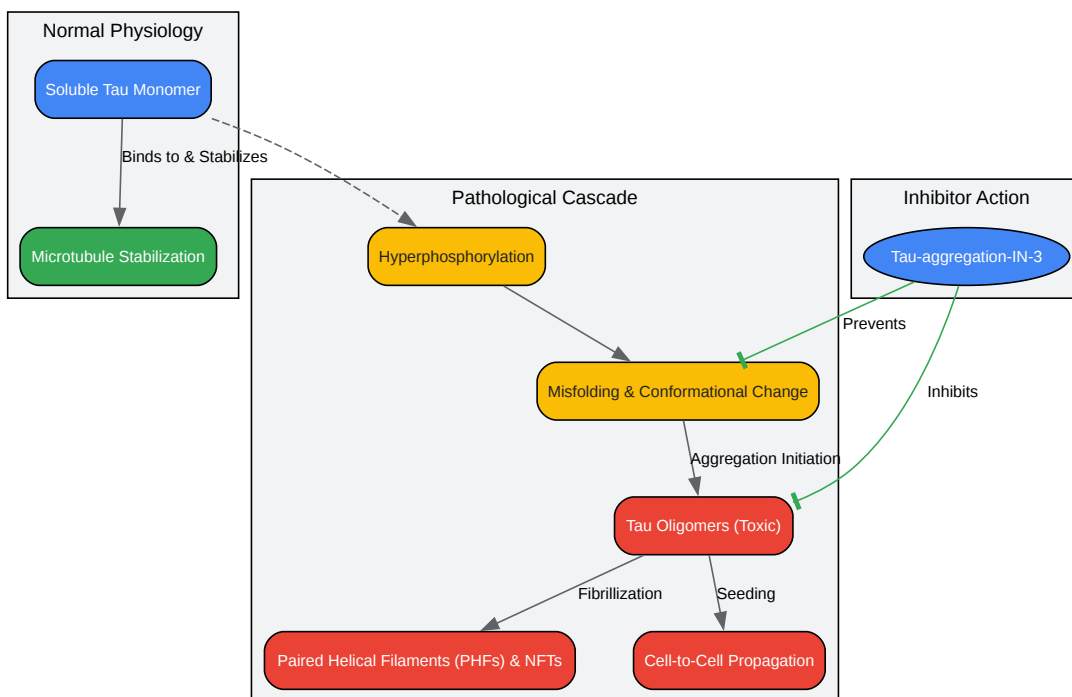
The microtubule-associated protein tau is implicated in a class of neurodegenerative disorders known as tauopathies, which includes Alzheimer's disease.[1][2] In these conditions, tau detaches from microtubules, undergoes hyperphosphorylation, and aggregates into insoluble neurofibrillary tangles (NFTs) within neurons.[1][3] This process is correlated with neuronal dysfunction and cognitive decline, making the inhibition of tau aggregation a key therapeutic strategy.[1][4] Recent studies have highlighted the "prion-like" propagation of tau pathology, where misfolded tau seeds can recruit and template the misfolding of naive tau in neighboring cells, thus spreading the pathology through neural circuits.[5][6][7]

Tau-aggregation-IN-3 is a novel, selective small molecule inhibitor designed to cross the blood-brain barrier, making it a valuable tool for studying the mechanisms of tau aggregation and propagation both in vitro and in cellular models. These application notes provide detailed protocols for utilizing **Tau-aggregation-IN-3** to investigate its efficacy in preventing tau fibrillization and its potential as a therapeutic agent.

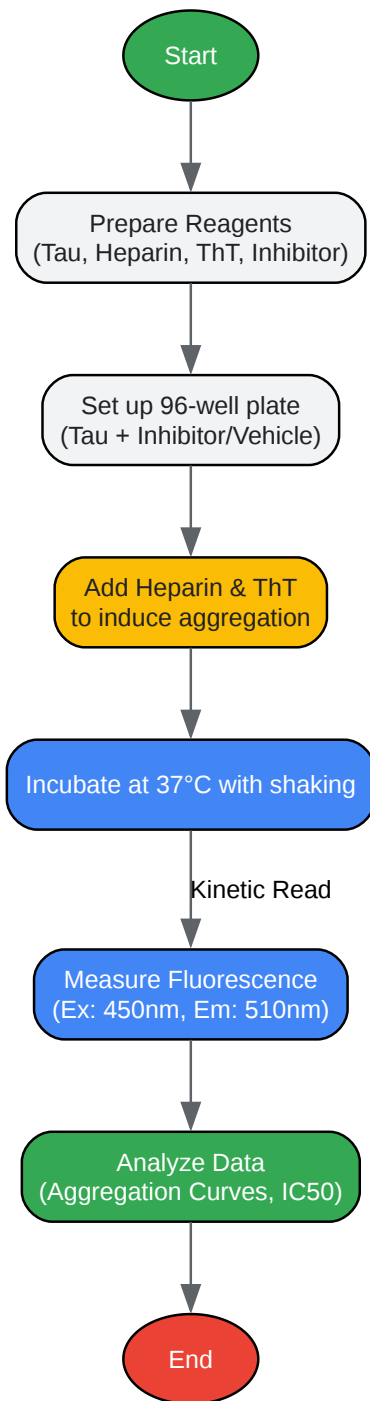
Putative Mechanism of Action

Tau-aggregation-IN-3 is hypothesized to act by binding to the microtubule-binding repeat domains of the tau protein, which are critical for the conformational changes that lead to aggregation.[8] By stabilizing the native conformation of monomeric tau, the inhibitor prevents its recruitment into growing oligomers and fibrils. This mechanism effectively halts the seeding and propagation of pathological tau species.

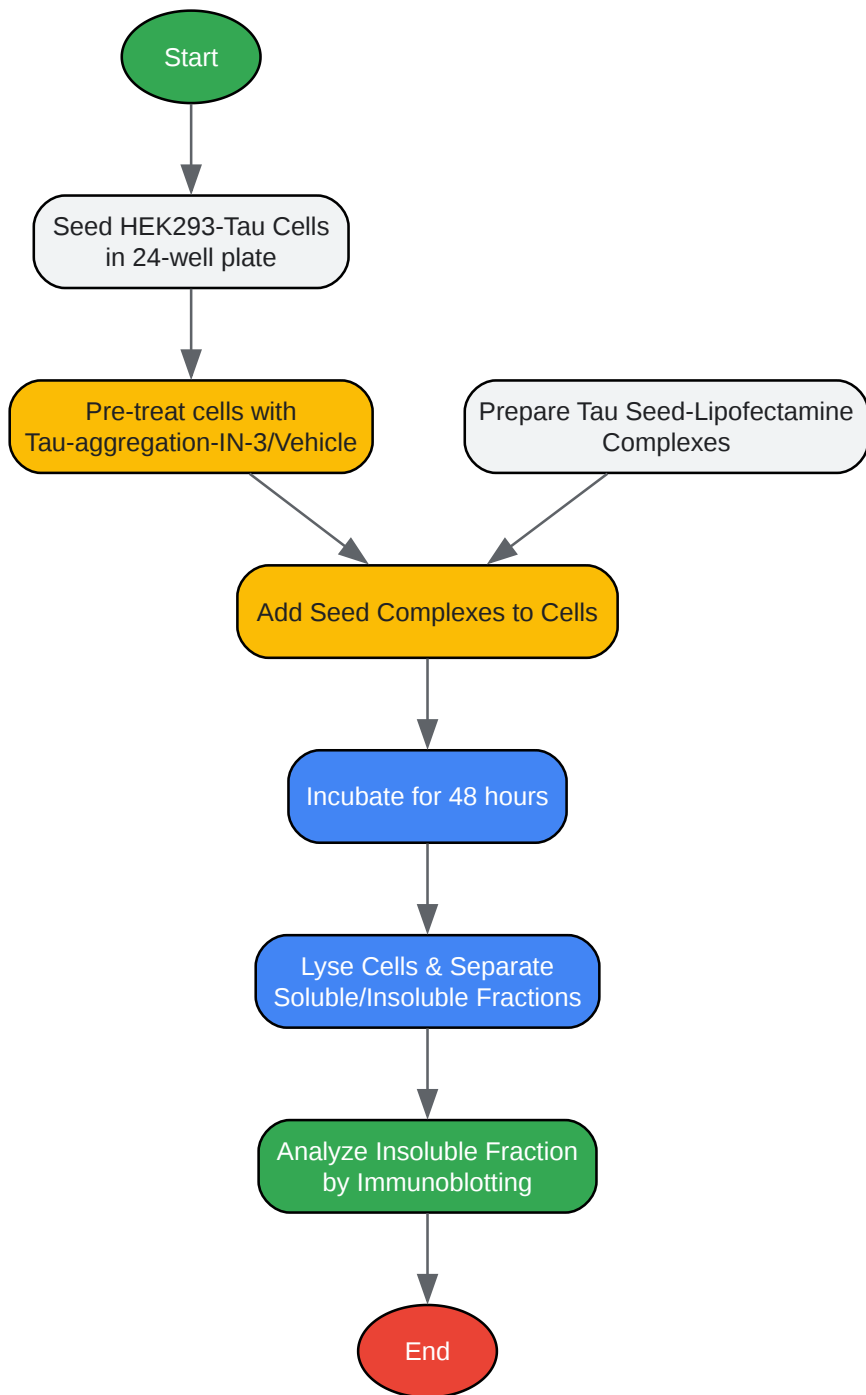
Putative Mechanism of Action of Tau-aggregation-IN-3



Workflow for In Vitro ThT Tau Aggregation Assay



Workflow for Seeded Tau Aggregation Assay in Cells

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